

Purification techniques for 6-Hydroxy-2-methylnicotinic acid

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Compound of Interest

Compound Name: 6-Hydroxy-2-methylnicotinic acid

CAS No.: 66909-37-3

Cat. No.: B2717896

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Application Note: Advanced Purification Protocols for **6-Hydroxy-2-methylnicotinic Acid**

Executive Summary

6-Hydroxy-2-methylnicotinic acid (also known as 2-methyl-6-oxo-1,6-dihydropyridine-3-carboxylic acid) is a critical heterocyclic building block in the synthesis of bioactive pharmaceutical ingredients, particularly tyrosine kinase inhibitors and sirtuin modulators. Its purification is often complicated by its zwitterionic nature, tautomeric equilibrium, and the presence of structurally similar regioisomers (e.g., 2-hydroxy-6-methylnicotinic acid).

This guide provides a definitive, scalable workflow for purifying **6-Hydroxy-2-methylnicotinic acid** from crude synthetic mixtures. By leveraging its amphoteric properties and specific solubility profile, we define a two-stage protocol: Isoelectric Precipitation for bulk cleanup and Hydrothermal Recrystallization for polishing.

Chemical Profile & Properties[1][2][3][4][5][6][7][8]

Understanding the physicochemical behavior of the target molecule is the prerequisite for effective purification.

Property	Description
Chemical Name	6-Hydroxy-2-methylnicotinic acid
CAS Number	66909-37-3
Molecular Formula	C ₇ H ₇ NO ₃
Molecular Weight	153.14 g/mol
Tautomerism	Exists in equilibrium between the hydroxy-pyridine and pyridone (lactam) forms. In solution, the pyridone form often predominates.
Acidity (pKa)	pKa ₁ (COOH): ~3.2 – 3.6 pKa ₂ (OH/NH): ~10.5 – 11.0
Isoelectric Point (pI)	pH 3.0 – 4.0 (Region of minimum solubility)
Solubility	Soluble: dilute NaOH, dilute HCl, DMSO, hot Acetic Acid. Sparingly Soluble: Cold Water, Ethanol, Methanol. Insoluble: Dichloromethane, Hexanes, Ethyl Acetate.

Purification Strategy: The Logic

The purification strategy relies on the "Zwitterionic Trap".

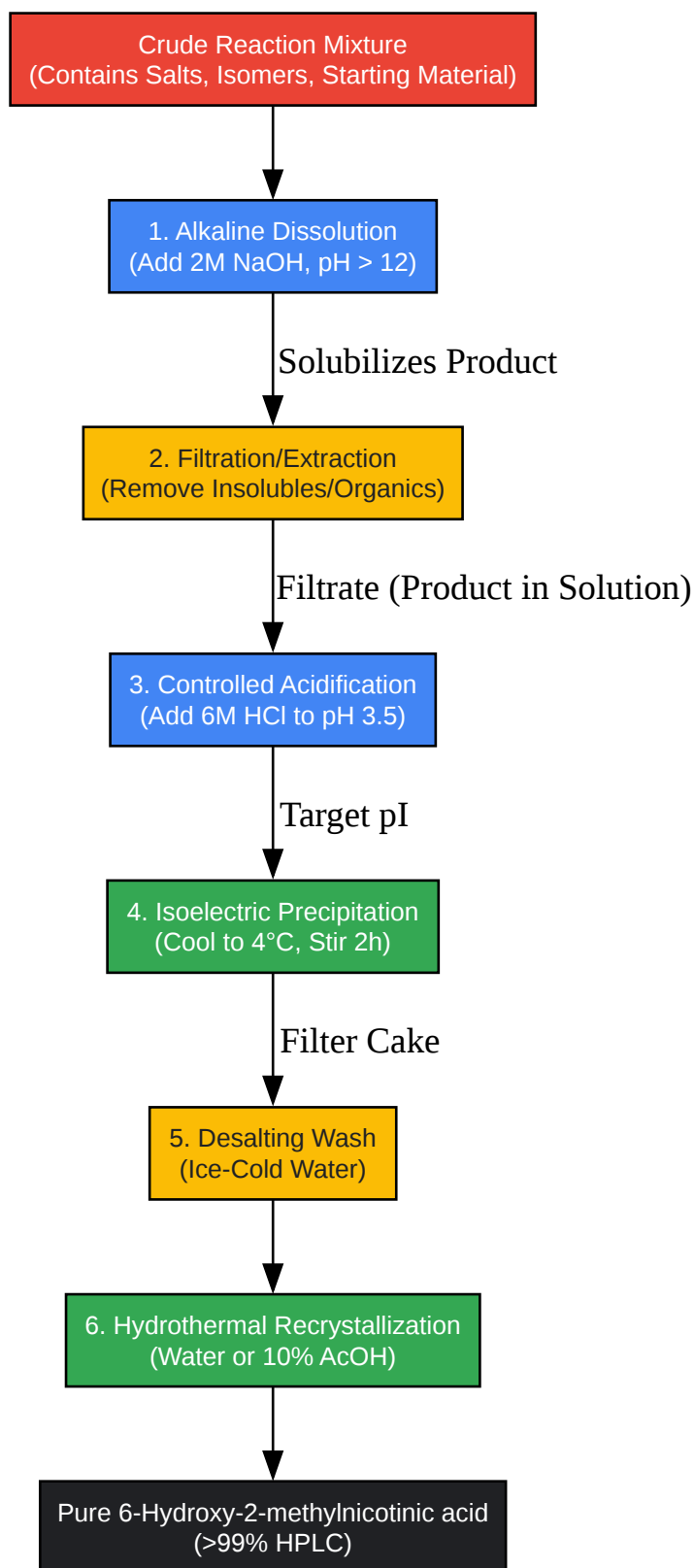
- High pH (>12): The molecule exists as a dianion (carboxylate⁻, pyridonate⁻). It is highly water-soluble.
- Low pH (<1): The molecule exists as a cation (pyridinium⁺).^[1] It is water-soluble.^[2]
- Isoelectric pH (~3.5): The molecule exists as a neutral zwitterion or uncharged species. The crystal lattice energy dominates solvation energy, causing precipitation.

Impurity Rejection:

- Neutral Organic Impurities (e.g., starting esters, unreacted aromatics) are removed by filtration or extraction while the product is in the aqueous alkaline phase.

- Inorganic Salts (NaCl , Na_2SO_4) remain in the aqueous mother liquor during the isoelectric precipitation.

Workflow Visualization



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Figure 1: Logical flow for the isolation and purification of **6-Hydroxy-2-methylnicotinic acid**.

Detailed Protocols

Protocol A: Primary Isolation (Isoelectric Precipitation)

Use this method for crude solids obtained from synthesis (e.g., hydrolysis of esters or chloro-intermediates).

Materials:

- Crude **6-Hydroxy-2-methylnicotinic acid**[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Sodium Hydroxide (2M aqueous solution)
- Hydrochloric Acid (6M and 1M aqueous solutions)
- pH Meter (Calibrated)
- Activated Carbon (Optional, for decolorization)

Procedure:

- **Dissolution:** Suspend the crude solid (e.g., 10 g) in water (50 mL). Slowly add 2M NaOH with stirring until the solid completely dissolves and the pH reaches 12–13. The solution should be clear.
 - Checkpoint: If the solution remains turbid, filter through a Celite pad to remove non-acidic impurities.
- **Decolorization (Optional):** If the solution is dark brown/black, add Activated Carbon (0.5 g), stir at room temperature for 30 minutes, and filter through a 0.45 µm membrane.
- **Acidification:** Place the filtrate in a beaker equipped with a magnetic stir bar and a pH probe.
 - Slowly add 6M HCl dropwise. A heavy precipitate will begin to form as you approach neutral pH.
 - Continue adding acid until the pH stabilizes at 3.5 ± 0.2 .

- Critical: Do not overshoot to $\text{pH} < 2$, or the product will re-dissolve as the cationic hydrochloride salt.
- Aging: Cool the slurry to $0\text{--}4^{\circ}\text{C}$ (ice bath) and stir for 2 hours. This "aging" allows crystal growth and prevents the trapping of impurities.
- Filtration: Filter the solid using a Büchner funnel.
- Desalting: Wash the filter cake with 3×10 mL of ice-cold water.
 - Note: Do not use large volumes of water, as the product has finite water solubility.
- Drying: Dry the solid in a vacuum oven at 60°C for 12 hours.

Expected Yield: 85–95% recovery from crude. Purity: Typically $>95\%$.

Protocol B: High-Purity Recrystallization (Polishing)

Use this method if the purity from Protocol A is insufficient ($<98\%$) or to remove trace regioisomers.

Solvent Choice:

- Water: Best for general purification.
- 10% Acetic Acid (aq): Best if the product is difficult to dissolve in water alone.
- Ethanol/Water (1:1): Use only if the impurity is highly water-soluble.

Procedure (Water Method):

- Suspend the semi-pure solid (5 g) in distilled water (40 mL).
- Heat the mixture to reflux (100°C). The solid should dissolve completely.
 - If not dissolved: Add water in 5 mL increments until dissolution is complete.
- Once dissolved, remove from heat and allow the flask to cool slowly to room temperature on a cork ring. Do not force cool immediately; rapid cooling traps impurities.

- Once at room temperature, transfer to an ice bath (0°C) for 1 hour.
- Filter the white crystalline needles.
- Wash with cold acetone (2 × 5 mL) (The product is insoluble in acetone, but this helps remove residual water and dries the crystal surface fast).
- Dry under vacuum at 60°C.

Quality Control & Validation

HPLC Method for Purity Analysis: To validate the success of the purification, use the following Reverse-Phase HPLC method.

Parameter	Setting
Column	C18 (e.g., Agilent Zorbax SB-C18), 4.6 × 150 mm, 5 µm
Mobile Phase A	0.1% Phosphoric Acid in Water (Maintains COOH protonation)
Mobile Phase B	Acetonitrile
Gradient	0–5 min: 5% B (Isocratic)5–20 min: 5% → 60% B20–25 min: 60% B
Flow Rate	1.0 mL/min
Detection	UV @ 260 nm (λ _{max} for hydroxypyridines)
Retention Time	~6.5 min (varies by column; 6-OH isomer elutes earlier than non-polar impurities)

Self-Validation Check:

- Dissolve a small sample in 0.1M NaOH. It must be clear and colorless. Turbidity indicates neutral organic impurities.

- Chloride Test: Dissolve sample in dilute nitric acid and add AgNO_3 . Turbidity indicates insufficient washing (residual NaCl from precipitation).

Troubleshooting Guide

Observation	Root Cause	Corrective Action
No precipitate forms at pH 3.5	Solution is too dilute.	Concentrate the solution by rotary evaporation (max 50°C) to half volume, then re-cool.
Product is colored (Yellow/Brown)	Oxidation byproducts or polymerized impurities.	Repeat Protocol A, Step 2 (Activated Carbon treatment) at 50°C before acidification.
Low Yield	pH overshoot (too acidic) or excessive washing.	Readjust pH to exactly 3.5 with dilute NaOH . Use minimal ice-water for washing.
Melting Point Depression	Presence of inorganic salts or water.	Ensure thorough washing (Protocol A, Step 6) and dry at 60°C under high vacuum (>24h).

References

- Synthesis and Properties of Hydroxynicotinic Acids. *Organic Syntheses*, Coll. Vol. 4, p. 532 (1963); Vol. 30, p. 50 (1950). [Link](#) (Describes the general handling of 6-hydroxynicotinic acid analogs).
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